

# Application of UPLC for N-nitroso-olanzapine Analysis: Application Notes and Protocols

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## Compound of Interest

Compound Name: *N-nitroso-olanzapine*

Cat. No.: *B15812381*

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## Introduction

**N-nitroso-olanzapine** is a potential nitrosamine impurity that can form in pharmaceutical products containing olanzapine, an atypical antipsychotic medication. Due to the classification of many nitrosamines as probable human carcinogens, regulatory agencies require stringent control and monitoring of these impurities in drug substances and products. Ultra-Performance Liquid Chromatography (UPLC), often coupled with mass spectrometry (MS), offers a rapid, sensitive, and robust analytical tool for the detection and quantification of **N-nitroso-olanzapine** at trace levels. This document provides a detailed application note and protocol for the analysis of **N-nitroso-olanzapine** using UPLC, intended for researchers, scientists, and drug development professionals.

## Experimental Protocols

This section details the methodologies for the UPLC-based analysis of **N-nitroso-olanzapine**. The following protocol is a comprehensive guide based on established methods for olanzapine and its impurities, adapted for the specific analysis of its N-nitroso derivative.

## Reagents and Materials

- Solvents: Acetonitrile (ACN), Methanol (MeOH), and water (UPLC or LC-MS grade).
- Reagents: Formic acid (FA), Ammonium acetate.
- Reference Standards: **N-nitroso-olanzapine**, Olanzapine.
- Sample Preparation: Volumetric flasks, pipettes, syringes, and 0.22 µm syringe filters.

## Instrumentation and Chromatographic Conditions

- Instrumentation: A UPLC system equipped with a photodiode array (PDA) detector or a tandem mass spectrometer (MS/MS).
- Chromatographic Column: A reversed-phase column suitable for UPLC, such as an Acquity UPLC BEH C18 (100 mm x 2.1 mm, 1.7 µm) or equivalent.
- Mobile Phase:
  - Mobile Phase A: 0.1% Formic acid in water.
  - Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution: A typical gradient program would start with a low percentage of organic phase (Mobile Phase B) and gradually increase to elute the **N-nitroso-olanzapine**. A starting point could be:
  - 0-1 min: 5% B
  - 1-5 min: 5-95% B (linear gradient)
  - 5-6 min: 95% B
  - 6-6.1 min: 95-5% B (return to initial)
  - 6.1-8 min: 5% B (equilibration)
- Flow Rate: 0.3 - 0.5 mL/min.
- Column Temperature: 30 - 40 °C.

- Injection Volume: 1 - 5  $\mu$ L.
- Detector Wavelength (for PDA): Based on the UV spectrum of **N-nitroso-olanzapine**. A starting point would be to monitor at the same wavelength as olanzapine (e.g., 254 nm) and then optimize.
- Mass Spectrometry (MS/MS) Parameters (if applicable):
  - Ionization Mode: Electrospray Ionization (ESI), Positive.
  - Multiple Reaction Monitoring (MRM) transitions for **N-nitroso-olanzapine** would need to be determined by infusing a standard solution. Based on the molecular weight of **N-nitroso-olanzapine** (341.43 g/mol )<sup>[1]</sup>, a potential precursor ion would be  $[M+H]^+$  at  $m/z$  342.4. Product ions would be determined experimentally.

## Sample and Standard Preparation

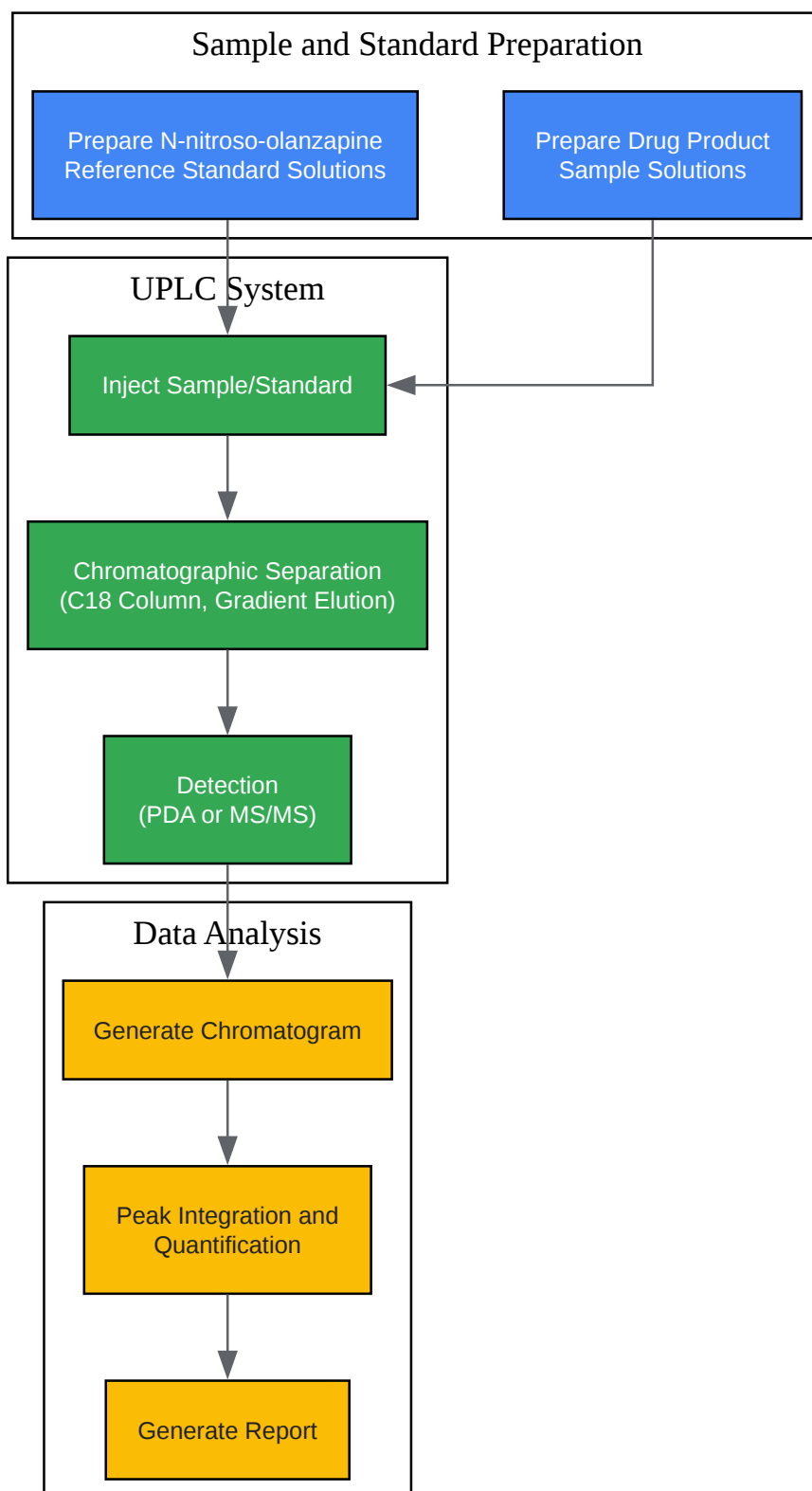
- Standard Stock Solution: Accurately weigh and dissolve **N-nitroso-olanzapine** reference standard in a suitable solvent (e.g., methanol or acetonitrile) to prepare a stock solution of a known concentration (e.g., 100  $\mu$ g/mL).
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase or a suitable diluent to cover the desired concentration range for calibration.
- Sample Preparation (for Drug Product):
  - Accurately weigh and transfer a portion of the powdered drug product equivalent to a specific amount of olanzapine into a volumetric flask.
  - Add a suitable extraction solvent (e.g., a mixture of acetonitrile and water).
  - Sonicate for a specified time to ensure complete dissolution of the analyte.
  - Dilute to the mark with the extraction solvent and mix well.
  - Centrifuge or filter the solution through a 0.22  $\mu$ m syringe filter to remove any particulate matter before injection.

## Data Presentation

The following table summarizes the typical validation parameters for a UPLC method for the analysis of olanzapine, which can be used as a starting point and acceptance criteria for the validation of an **N-nitroso-olanzapine** method.<sup>[2][3]</sup>

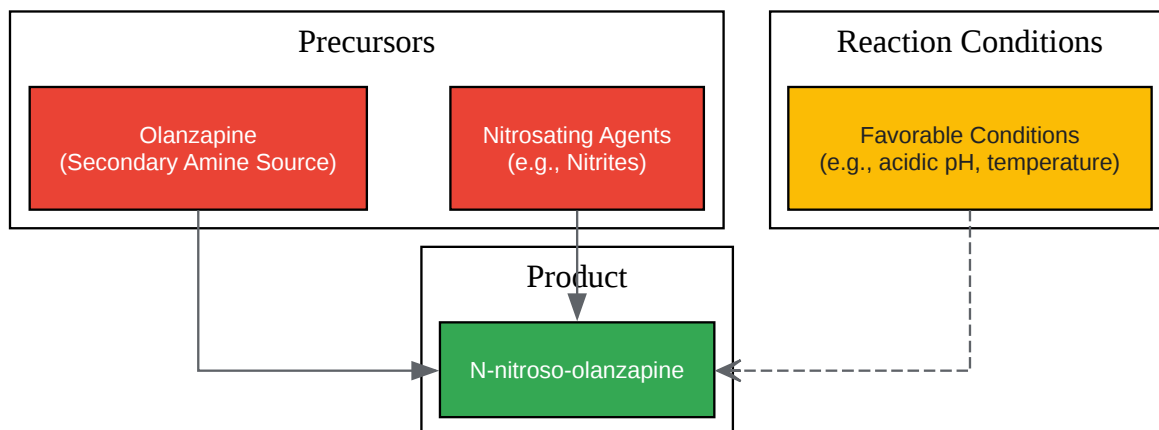
| Validation Parameter          | Typical Performance                                                     |
|-------------------------------|-------------------------------------------------------------------------|
| Linearity ( $R^2$ )           | $\geq 0.999$                                                            |
| Accuracy (% Recovery)         | 98.0% - 102.0%                                                          |
| Precision (% RSD)             | $\leq 2.0\%$                                                            |
| Limit of Detection (LOD)      | Analyte dependent, typically in the ng/mL range                         |
| Limit of Quantification (LOQ) | Analyte dependent, typically in the ng/mL range                         |
| Specificity                   | No interference from blank, placebo, or other impurities                |
| Robustness                    | Method remains unaffected by small, deliberate variations in parameters |

## Mandatory Visualization



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Caption: Workflow for the UPLC analysis of **N-nitroso-olanzapine**.



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Caption: Logical relationship for the formation of **N-nitroso-olanzapine**.

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## References

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